

2',5'-Dichloroacetophenone safety data sheet (SDS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2',5'-Dichloroacetophenone

Cat. No.: B105169

[Get Quote](#)

An In-depth Technical Guide to the Safety of 2',5'-Dichloroacetophenone

Product Identifier: **2',5'-Dichloroacetophenone** CAS Number: 2476-37-1[1][2][3][4][5][6][7]

Molecular Formula: C₈H₆Cl₂O[1][2][3][7]

This document provides a comprehensive safety and technical overview of **2',5'-Dichloroacetophenone**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various Safety Data Sheets (SDS) and chemical supplier data. It is crucial to note that some safety classifications and physical properties show discrepancies across different sources; therefore, users should always consult the specific SDS provided by their supplier.

Chemical and Physical Properties

2',5'-Dichloroacetophenone is a colorless to yellow or brown clear liquid.[2] It is utilized as a versatile chemical intermediate, particularly in the synthesis of pharmaceuticals and agrochemicals.[2] The quantitative physical and chemical properties are summarized below.

Property	Value	Source(s)
Molecular Weight	189.04 g/mol	[2][3][6][8]
CAS Number	2476-37-1	[1][2][3][4][5][6][7]
EC Number	219-605-8	[1][3][6]
Appearance	Colorless to yellow to brown clear liquid	[2][7]
Melting Point	11 - 14 °C	[1][2]
Boiling Point	102 - 128 °C (at various pressures)	[1][2]
Density	1.312 - 1.352 g/cm ³ (at 25 °C)	[2][6]
Flash Point	50 °C to 113 °C (Note: Data is conflicting)	[1]
Refractive Index	~1.5624 (at 20 °C)	[2][6][7]
Purity / Assay	98% to ≥99%	[2][6]

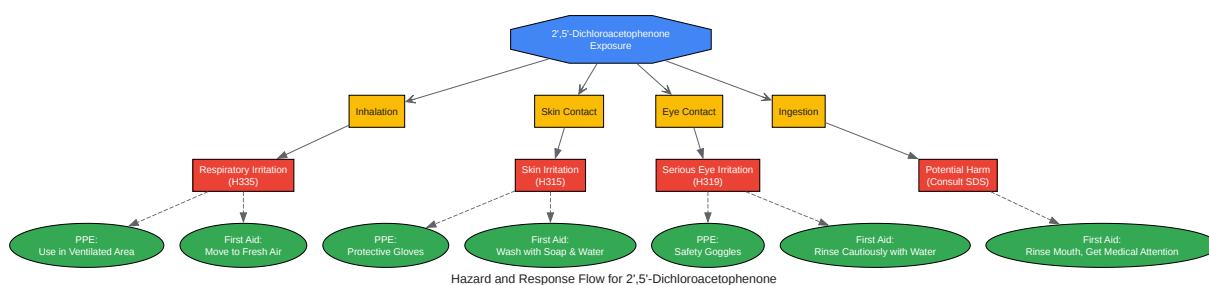
Hazard Identification and Classification

There is significant variation in the hazard classification of **2',5'-Dichloroacetophenone** among suppliers. Some sources classify it as an irritant, while others state it is not a hazardous substance.[9] This underscores the importance of consulting the supplier-specific SDS.

Based on available data, the GHS classification is as follows:

Hazard Class	Hazard Statement
Skin Irritation	H315: Causes skin irritation
Eye Irritation	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure	H335: May cause respiratory irritation

The logical flow from exposure to necessary safety precautions is visualized below. This diagram outlines the primary exposure routes, the potential hazards as identified by GHS statements, and the corresponding first aid and personal protective equipment (PPE) responses.



[Click to download full resolution via product page](#)

Caption: Logical flow of exposure, hazards, and safety responses.

Safe Handling, Storage, and Personal Protection

Proper handling and storage are critical to ensure safety in a laboratory setting.

Category	Recommendation	Source(s)
Handling	Limit all unnecessary personal contact. Use in a well-ventilated area. Wash hands thoroughly after handling. Avoid contact with skin and eyes.	[10][11]
Storage	Store in a cool, dry, well-ventilated area. Keep containers tightly closed and sealed. Store away from incompatible materials.	[2][10]
Personal Protective Equipment (PPE)	Eyes/Face: Wear safety glasses with side-shields or chemical goggles.	[11]
Skin: Wear protective gloves (e.g., nitrile rubber).		[11]
Respiratory: Use a NIOSH/MSHA approved respirator if exposure limits are exceeded or irritation occurs.		[10]

Stability and Reactivity

Understanding the chemical stability and reactivity is essential for preventing hazardous situations.

Parameter	Description	Source(s)
Reactivity	No specific reactivity hazards have been identified under normal conditions.	[10]
Chemical Stability	Stable under recommended storage conditions.	[10]
Conditions to Avoid	Incompatible products, excess heat, and sources of ignition.	[10]
Incompatible Materials	Strong oxidizing agents, strong bases.	
Hazardous Decomposition Products	Under fire conditions, may produce carbon monoxide (CO), carbon dioxide (CO ₂), and hydrogen chloride gas.	[11]

Toxicological and Ecological Information

Limited quantitative toxicological and ecological data is available in the public domain for **2',5'-Dichloroacetophenone**. Much of the data is listed as "no data available."

Toxicological Data

Effect	Result	Source(s)
Acute Toxicity (Oral, Dermal, Inhalation)	No data available	[1]
Skin Corrosion/Irritation	Causes skin irritation (H315)	
Serious Eye Damage/Irritation	Causes serious eye irritation (H319)	
Carcinogenicity	No component is identified as a probable, possible, or confirmed human carcinogen by IARC.	[11]

Ecological Data

Effect	Result	Source(s)
Toxicity to Fish	No data available	[1]
Toxicity to Daphnia	No data available	[1]
Persistence and Degradability	No data available	[1]
Bioaccumulative Potential	No data available	[1]
Water Hazard Class (WGK)	WGK 3: Severely hazardous to water	[6]

Experimental Protocols and Data Interpretation

Safety Data Sheets summarize the results of safety-related experiments but do not typically provide detailed, step-by-step experimental protocols. The methodologies for determining key safety parameters are standardized by regulatory bodies like the OECD (Organisation for Economic Co-operation and Development) and ASTM (American Society for Testing and Materials).

- **Flash Point Determination:** The flash point, a measure of the flammability of a liquid, is often determined using a closed-cup apparatus, such as the Pensky-Martens closed-cup tester

(ASTM D93). This involves heating the liquid in a controlled manner and introducing an ignition source periodically to determine the lowest temperature at which the vapors ignite. The conflicting flash point data for this compound highlights the sensitivity of this measurement to the specific method and purity of the substance.[1]

- GHS Hazard Classification: The determination of skin and eye irritation (H315, H319) typically involves in vitro or in vivo studies following OECD guidelines (e.g., OECD 439 for In Vitro Skin Irritation). These tests assess the potential of a substance to cause reversible inflammatory changes to the skin or eyes upon application.
- Toxicological Data (LD₅₀/LC₅₀): When available, values for acute toxicity (Lethal Dose, 50% or Lethal Concentration, 50%) are derived from animal studies using standardized protocols (e.g., OECD 420, 423, or 425 for acute oral toxicity). The absence of this data for **2',5'-Dichloroacetophenone** in many public sources suggests that comprehensive toxicological testing may not have been conducted or published.[1]

Given the inconsistencies and data gaps, a cautious approach is warranted. All laboratory work should be conducted under the assumption that the material is hazardous, following the precautionary statements and PPE recommendations outlined in the most conservative available SDS.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 2',5'-Dichloroacetophenone - Safety Data Sheet [chemicalbook.com]
- 4. fishersci.com [fishersci.com]
- 5. calpaclab.com [calpaclab.com]
- 6. 2',5'-二氯苯乙酮 98% | Sigma-Aldrich [sigmaaldrich.com]

- 7. 2',5'-Dichloroacetophenone, 98% 10 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 8. 2',4'-Dichloroacetophenone | C₈H₆Cl₂O | CID 16693 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. fishersci.com [fishersci.com]
- 11. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [2',5'-Dichloroacetophenone safety data sheet (SDS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105169#2-5-dichloroacetophenone-safety-data-sheet-sds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com